

# Essential Safety and Handling Guide for Zoligratinib (Ligritinib)

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## Compound of Interest

Compound Name: *Ligritinib*

Cat. No.: *B15579023*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of Zoligratinib, also referred to as **Ligritinib**. Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

## Personal Protective Equipment (PPE)

When handling Zoligratinib, appropriate personal protective equipment is mandatory to prevent exposure. The recommended PPE includes:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for operations with a high risk of splashing.
Skin and Body	A protective laboratory coat should be worn. For larger quantities or when there is a significant risk of exposure, chemical-resistant aprons or suits may be necessary.
Respiratory	Use in a well-ventilated area. If dust or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

## Handling and Storage

### General Handling Precautions:

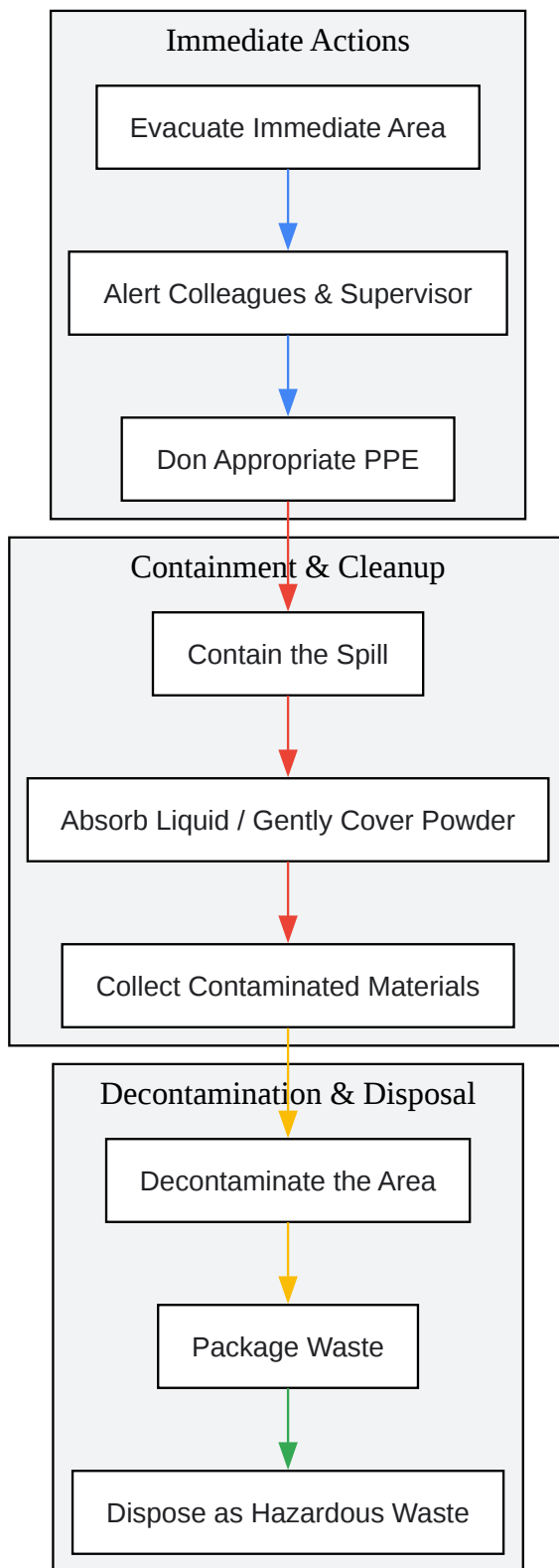
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where Zoligratinib is handled or stored.

### Storage Conditions:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.

## Spill Response Protocol

In the event of a Zoligratinib spill, immediate and appropriate cleanup is essential. The following workflow outlines the necessary steps to be taken.



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*Spill Response Workflow for Zoligratinib.*

## Disposal Plan

All waste materials contaminated with Zoligratinib must be treated as hazardous waste.

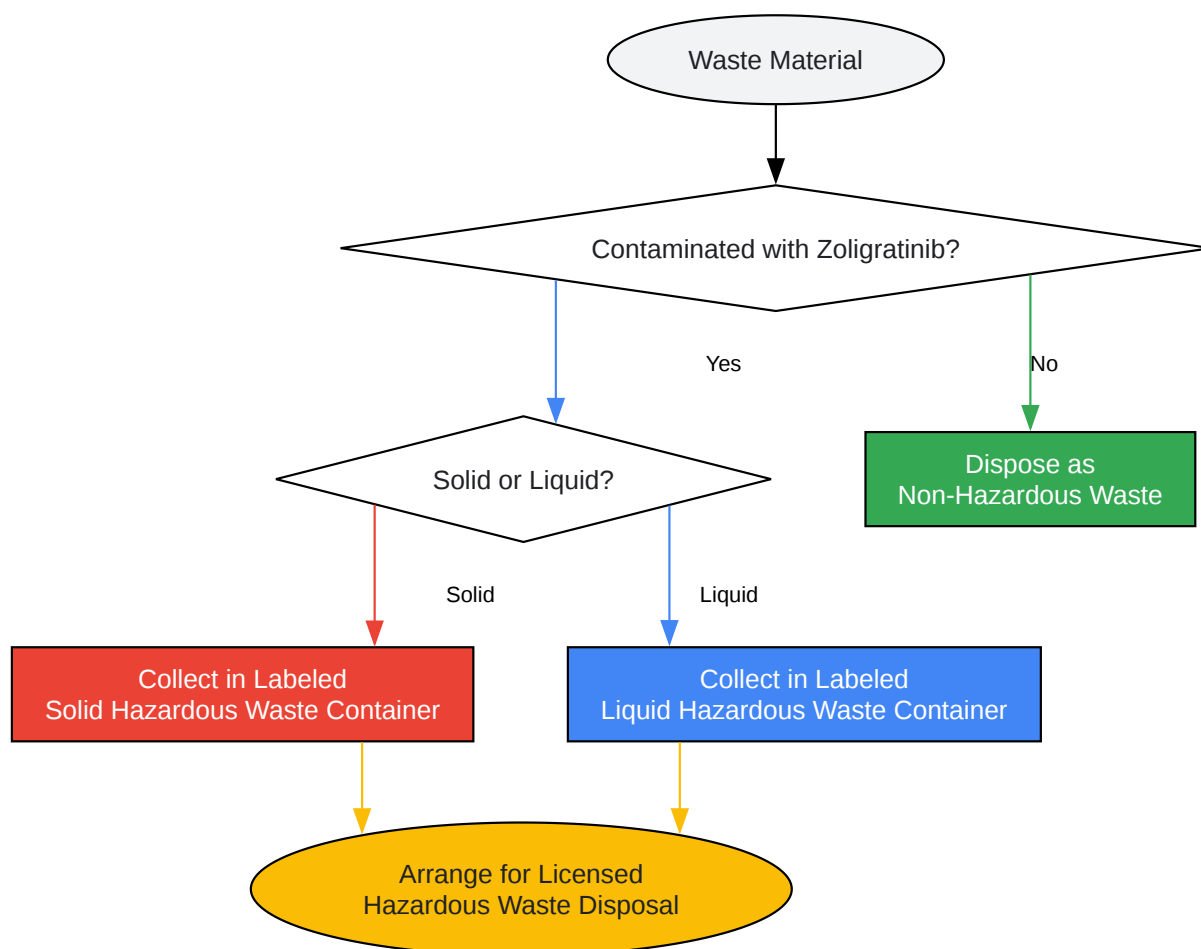
### Waste Segregation and Collection:

- **Solid Waste:** Contaminated items such as gloves, pipette tips, and vials should be placed in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions containing Zoligratinib should be collected in a separate, sealed, and properly labeled hazardous waste container.
- **Empty Containers:** "Empty" containers that previously held Zoligratinib should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. After rinsing, the container can be disposed of as non-hazardous waste, provided the label is defaced.

### Disposal Procedure:

- All hazardous waste must be disposed of through a licensed environmental waste management company.
- Ensure compliance with all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of Zoligratinib or its waste down the drain or in the regular trash.

The following diagram illustrates the decision-making process for the disposal of Zoligratinib-contaminated materials.



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*Disposal Decision Tree for Zoligratinib Waste.*

- To cite this document: BenchChem. [Essential Safety and Handling Guide for Zoligratinib (Ligritinib)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15579023#personal-protective-equipment-for-handling-ligritinib\]](https://www.benchchem.com/product/b15579023#personal-protective-equipment-for-handling-ligritinib)

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